

In-Depth Technical Guide: Safety and Handling of Ethyl 2-aminothiophene-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-aminothiophene-3-carboxylate

Cat. No.: B016491

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 2-aminothiophene-3-carboxylate**, a key intermediate in the synthesis of various pharmaceutical compounds. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 2-aminothiophene-3-carboxylate** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂ S	--INVALID-LINK--
Molecular Weight	171.22 g/mol	--INVALID-LINK--
Appearance	White to yellow crystalline powder	Chem-Impex
Melting Point	42 °C	ChemBK
Boiling Point	273.6 ± 20.0 °C (Predicted)	ChemBK
Density	1.262 ± 0.06 g/cm ³ (Predicted)	ChemBK
Solubility	Slightly soluble in water	ChemicalBook
Flash Point	119.289 °C	ChemBK
Vapor Pressure	0.006 mmHg at 25°C	ChemBK


Hazard Identification and Classification

Ethyl 2-aminothiophene-3-carboxylate is classified as a hazardous substance. The GHS classification and associated hazard statements are summarized in Table 2.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Eye Irrit. 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Toxicity Data

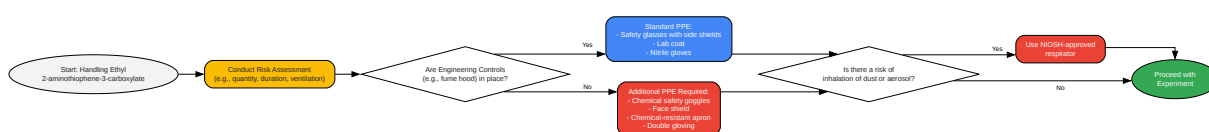
A thorough search of available toxicological data was conducted. However, specific quantitative toxicity data, such as LD50 values for oral, dermal, or inhalation routes of exposure for **Ethyl 2-aminothiophene-3-carboxylate**, are not readily available in the consulted literature and safety data sheets. One safety data sheet explicitly states, "The toxicological properties have not been fully investigated."^[1] Therefore, in the absence of comprehensive toxicity data, it is prudent to handle this compound with a high degree of caution, assuming it to be potentially toxic.

Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **Ethyl 2-aminothiophene-3-carboxylate**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate level of PPE. The following diagram outlines a general workflow for selecting the necessary PPE.



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Personal Protective Equipment (PPE) Selection Workflow.

Safe Handling Practices

- Handle in a well-ventilated area, preferably in a chemical fume hood.^[2]

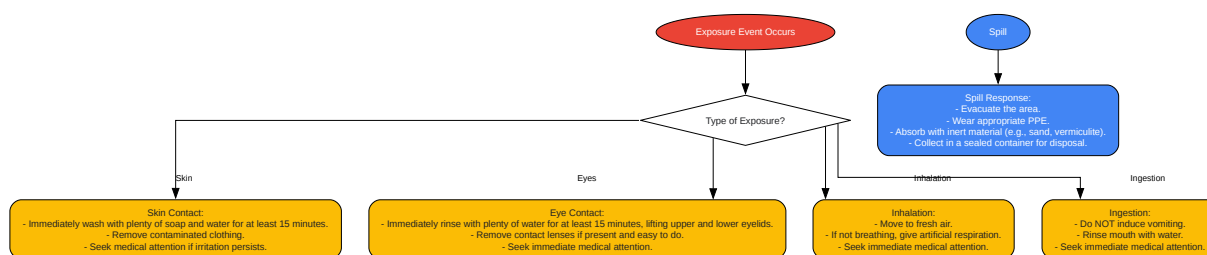
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of dust.[2]
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Prevent the build-up of electrostatic charge.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Protect from light.
- Incompatible materials to avoid are strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.



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Emergency Response Workflow for **Ethyl 2-aminothiophene-3-carboxylate**.

Experimental Protocols

The following are examples of experimental protocols for the synthesis and purification of **Ethyl 2-aminothiophene-3-carboxylate**, based on the Gewald reaction.

Synthesis via Gewald Reaction

Objective: To synthesize **Ethyl 2-aminothiophene-3-carboxylate** from a ketone, ethyl cyanoacetate, and elemental sulfur.

Materials:

- Appropriate ketone (e.g., cyclohexanone)
- Ethyl cyanoacetate
- Elemental sulfur
- Base catalyst (e.g., morpholine or diethylamine)
- Solvent (e.g., ethanol or methanol)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the ketone (1 equivalent) and ethyl cyanoacetate (1 equivalent) in the chosen solvent.
- Add elemental sulfur (1 equivalent) to the mixture.
- Slowly add the base catalyst (e.g., 0.5 equivalents of morpholine) to the reaction mixture with stirring.
- Heat the reaction mixture to a temperature between 45-65°C and maintain for 2-3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature and then in an ice bath to precipitate the product.
- Collect the solid product by vacuum filtration and wash with cold ethanol.

Purification by Recrystallization

Objective: To purify the crude **Ethyl 2-aminothiophene-3-carboxylate**.

Materials:

- Crude **Ethyl 2-aminothiophene-3-carboxylate**
- Appropriate solvent (e.g., ethanol)

Procedure:

- Dissolve the crude product in a minimum amount of hot ethanol.
- If there are insoluble impurities, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.
- Dry the purified product in a vacuum oven.

Purification by Column Chromatography

Objective: To achieve high purity of **Ethyl 2-aminothiophene-3-carboxylate**.

Materials:

- Crude **Ethyl 2-aminothiophene-3-carboxylate**
- Silica gel (100-200 mesh)

- Eluent system (e.g., hexane:ethyl acetate mixture, typically 7:3)

Procedure:

- Prepare a silica gel slurry in the eluent and pack a chromatography column.
- Dissolve a small amount of the crude product in a minimum volume of the eluent or a suitable solvent and adsorb it onto a small amount of silica gel.
- Carefully load the adsorbed sample onto the top of the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Ethyl 2-aminothiophene-3-carboxylate**.^[3]

Disposal Considerations

All waste containing **Ethyl 2-aminothiophene-3-carboxylate** should be treated as hazardous chemical waste. Dispose of the chemical and its container in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Disclaimer: This document is intended as a guide and does not replace a thorough risk assessment that should be conducted prior to any handling or use of **Ethyl 2-aminothiophene-3-carboxylate**. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier.

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